

# In-Depth Technical Guide: Physicochemical Properties of 2-(N-Boc-aminomethyl)-4-methylpyridine

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## Compound of Interest

**Compound Name:** 2-(N-Boc-aminomethyl)-4-methylpyridine

**Cat. No.:** B580865

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This guide provides a concise overview of the key physicochemical properties of **2-(N-Boc-aminomethyl)-4-methylpyridine**, a compound of interest in synthetic and medicinal chemistry. The data presented is essential for its application in experimental design, reaction optimization, and as a building block in the development of novel pharmaceutical agents.

## Core Physicochemical Data

The fundamental molecular characteristics of **2-(N-Boc-aminomethyl)-4-methylpyridine** are summarized in the table below. This data is critical for accurate stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Reference
Molecular Formula	C12H18N2O2	<a href="#">[1]</a>
Molecular Weight	222.28 g/mol	<a href="#">[1]</a>

## Chemical Structure and Identification

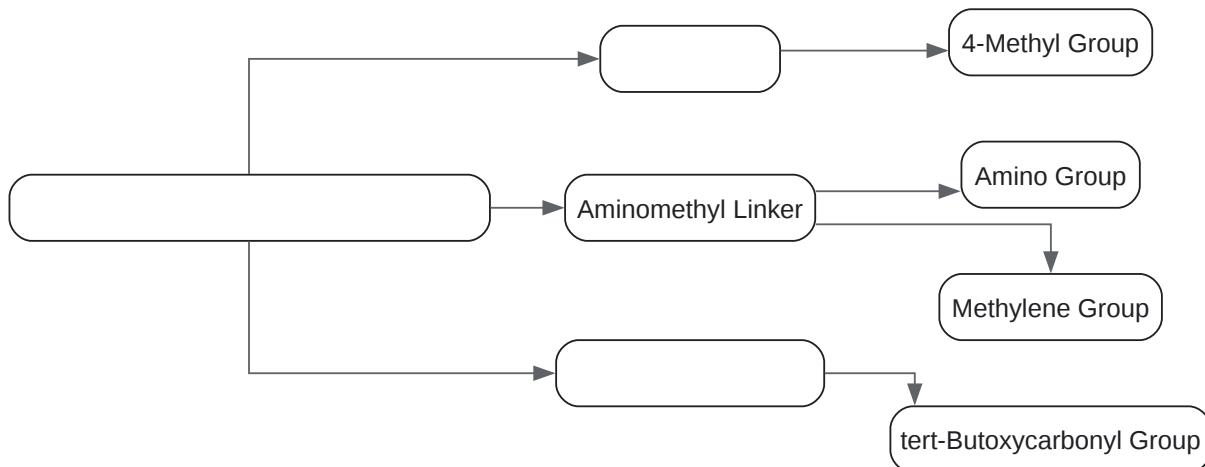
The structure of **2-(N-Boc-aminomethyl)-4-methylpyridine** incorporates a 4-methylpyridine core, an aminomethyl linker, and a tert-butyloxycarbonyl (Boc) protecting group. This specific arrangement of functional groups dictates its chemical reactivity and physical properties.

Synonyms:

- N-Boc-1-(4-methyl-2-pyridyl)methanamine[1]
- tert-butyl N-[(4-methyl-2-pyridyl)methyl]carbamate[1]
- tert-Butyl ((4-Methylpyridin-2-yl)Methyl)carbamate[1]
- Carbamic acid, N-[(4-methyl-2-pyridinyl)methyl]-, 1,1-dimethylethyl ester[1]

## Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship of the components that constitute the **2-(N-Boc-aminomethyl)-4-methylpyridine** molecule, providing a clear visual breakdown of its structural composition.



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## References

- 1. 2-(N-Boc-aminomethyl)-4-methylpyridine | 1330755-53-7 [amp.chemicalbook.com]
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